Spectral Data for Docosatrienoic Acid Methyl Ester: An In-Depth Technical Guide

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Compound of Interest

Compound Name: *Docosatrienoic acid methyl ester*

Cat. No.: *B10769591*

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Executive Summary

The structural elucidation and quantification of polyunsaturated fatty acids (PUFAs) are critical components of lipidomics, biomarker discovery, and drug development. **Docosatrienoic acid methyl ester** (DAME)—specifically the cis-13,16,19-isomer (22:3 n-3)—is a highly relevant omega-3 fatty acid derivative [1]. Because native fatty acids exhibit high polarity and low volatility, they are routinely derivatized into fatty acid methyl esters (FAMEs) to facilitate high-resolution chromatographic separation and precise spectral characterization [2].

This whitepaper provides an authoritative, self-validating framework for the spectral analysis of DAME, detailing the causality behind experimental choices in Gas Chromatography-Mass Spectrometry (GC-MS) and Nuclear Magnetic Resonance (NMR) spectroscopy.

Mass Spectrometry (GC-MS) Profiling

Fragmentation Pathways (EI-MS)

Electron Impact (EI) ionization at 70 eV is the gold standard for FAME analysis due to its highly reproducible fragmentation patterns [3]. For cis-13,16,19-**docosatrienoic acid methyl ester**

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(Molecular Weight: 348.56 g/mol , Formula: $C_{23}H_{40}O_2$), the fragmentation yields diagnostic ions that confirm both the esterification state and the omega-3 double bond positioning.

Mechanistic Explanation of Key Ions

- The McLafferty Rearrangement (m/z 74): This is the base peak for most saturated FAMEs and remains a prominent diagnostic ion in PUFAs. It occurs via the cleavage of the

  -carbon bond accompanied by the transfer of a

  -hydrogen to the carbonyl oxygen, forming the stable enol ion

  .

- Omega-3 Diagnostic Ion (m/z 108): The position of the terminal double bond strongly dictates the hydrocarbon fragmentation. For n-3 fatty acids, cleavage

  to the terminal double bond yields a characteristic fragment at m/z 108, differentiating it from n-6 or n-9 isomers.

- Loss of Methoxy Radicals (m/z 317 & 316): The molecular ion (

  at m/z 348) undergoes

  -cleavage to lose the methoxy radical (

  , -31 Da) or methanol (

  , -32 Da), confirming the methyl ester moiety.

Quantitative Data Presentation

Table 1: Key GC-MS Fragments of cis-13,16,19-**Docosatrienoic Acid Methyl Ester**

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m/z Ratio	Relative Abundance	Fragment Origin / Structural Significance
348	Low	Molecular Ion ($C_{23}H_{40}O_2$)
317	Low-Medium	(Confirmation of methyl ester)
316	Low-Medium	(Loss of methanol)
108	High	Diagnostic ion for omega-3 (n-3) terminal double bond
79, 67	High	Hydrocarbon clusters (diene/triene backbone fragments)
74	High	McLafferty rearrangement ion

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides non-destructive, absolute structural confirmation of the DAME stereochemistry and double-bond distribution [1].

Causality in Solvent Selection

Deuterated chloroform (

) is the ubiquitous solvent for FAME NMR. It is strictly chosen because:

- Solubility: It perfectly solvates the hydrophobic aliphatic chain of the 22-carbon lipid.
- Signal Clarity: It lacks protons, preventing solvent signal interference in the spectrum.
- Field Stabilization: The deuterium nucleus provides a robust lock signal to stabilize the spectrometer's magnetic field.

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Resonance Assignments and Structural Logic

- Terminal Methyl Shift: In saturated or n-6 fatty acids, the terminal methyl group typically resonates at ~0.88 ppm. However, in n-3 PUFAs like cis-13,16,19-DAME, the proximity of the terminal methyl group to the n-3 double bond causes a distinct deshielding effect, shifting the triplet downfield to 0.97 ppm. This is a critical self-validating check for the n-3 structure.

- Bis-allylic Protons: The protons situated between two double bonds (e.g., at C15 and C18) are highly deshielded by the

  -electron clouds of both adjacent olefins, appearing as a distinct multiplet at 2.81 ppm.

Table 2:

and

NMR Chemical Shifts (

, 400/100 MHz)

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Nucleus	Chemical Shift (ppm)	Multiplicity	Assignment	Causality / Structural Note
	0.97	Triplet (t)	Terminal (n-3)	Deshielded by proximity to the n-3 double bond.
	1.25 - 1.40	Multiplet (m)	Aliphatic	Bulk methylene envelope.
	2.05	Multiplet (m)	Allylic	Adjacent to single double bonds.
	2.30	Triplet (t)	Alpha	Deshielded by the ester carbonyl group.
	2.81	Triplet (t)	Bis-allylic	Highly deshielded, flanked by two double bonds.
	3.66	Singlet (s)	Methoxy	Characteristic ester methyl group.
	5.30 - 5.45	Multiplet (m)	Olefinic	Confirms cis-geometry via coupling constants.
	14.3	Singlet	Terminal	Standard aliphatic methyl resonance.
	25.6	Singlet	Bis-allylic	Diagnostic carbon shift for polyunsaturated chains.

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	51.4	Singlet	Methoxy	Ester carbon confirmation.
	127.0 - 132.0	Multiple	Olefinic	Spread reflects different chemical environments.
	174.3	Singlet	Carbonyl	Ester carbonyl resonance.

Self-Validating Experimental Protocols

To ensure data integrity and reproducibility, the following protocols incorporate internal validation mechanisms.

Protocol 1: Lipid Extraction and FAME Derivatization

Derivatization is mandatory because free fatty acids interact with the active sites of GC columns, causing peak tailing and loss of resolution.

- Internal Standard Addition: Add 50 µg of Methyl Heptadecanoate (C17:0) to the biological sample prior to extraction. Validation: C17:0 is rarely found in mammalian tissues; its recovery quantifies extraction efficiency [2].
- Extraction: Extract total lipids using a modified Folch method (Chloroform:Methanol, 2:1 v/v).
- Transesterification: Evaporate the solvent under a gentle nitrogen stream. Add 1 mL of 14% Boron Trifluoride (

) in methanol. Causality:

  acts as a Lewis acid catalyst, driving the transesterification of complex lipids without isomerizing the delicate cis double bonds.
- Incubation: Heat in a sealed vial at 80°C for 60 minutes.
- Phase Separation: Cool to room temperature, add 1 mL of saturated NaCl and 2 mL of LC-MS grade hexane. Vortex and centrifuge. Extract the upper hexane layer containing the

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FAMEs.

Protocol 2: GC-MS Acquisition Workflow

- Blank Run: Inject 1 µL of pure hexane. Validation: Ensures the column is free of carryover from previous lipid runs.
- Injection: Inject 1 µL of the FAME extract in splitless mode (Injector Temp: 250°C) onto a polar capillary column (e.g., DB-WAX or SP-2560). Causality: Polar columns separate FAMEs based on both chain length and the number of double bonds.
- Oven Program: Initial temp 150°C (hold 2 min), ramp at 4°C/min to 240°C (hold 10 min).
- MS Parameters: EI mode at 70 eV; scan range m/z 50–500; Ion source temp 230°C.

Protocol 3: NMR Acquisition Workflow

- Sample Prep: Evaporate the hexane from an aliquot of the FAME extract and reconstitute in 600 µL of

  (containing 0.03% v/v TMS).
- Lock and Shim: Insert the NMR tube and lock onto the deuterium signal of

  . Validation: The residual

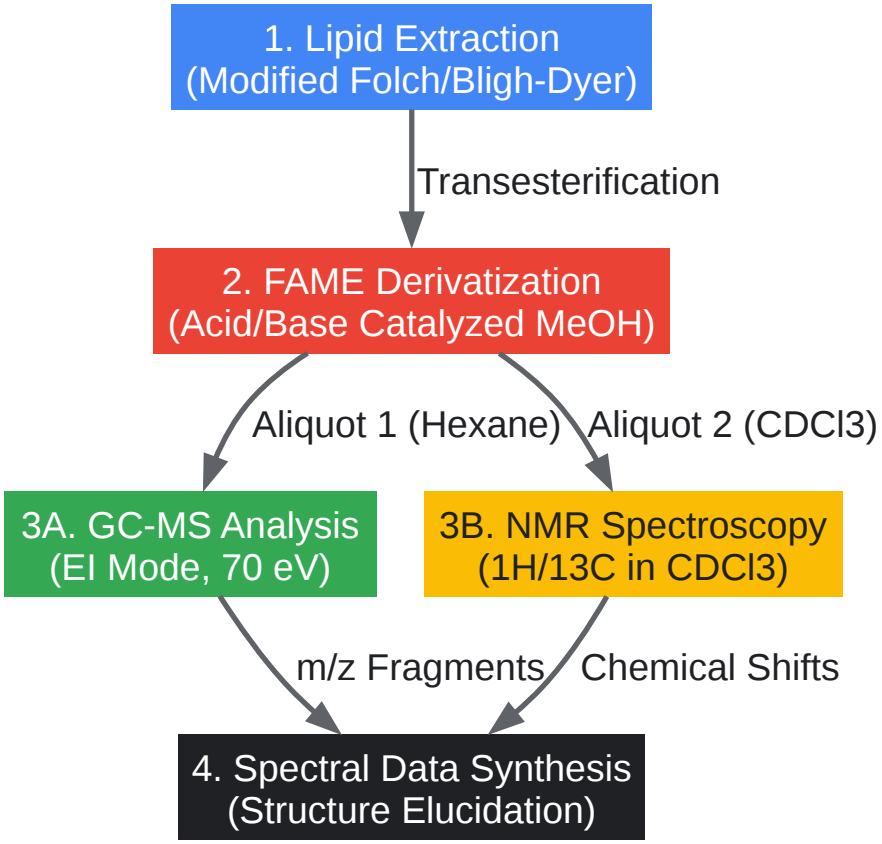
  proton peak must be perfectly calibrated to 7.26 ppm, and the TMS peak to 0.00 ppm.
- Acquisition: Acquire

  spectra at 400 MHz (minimum 16 scans, relaxation delay 2s) and

  spectra at 100 MHz (minimum 1024 scans, relaxation delay 2s, with proton decoupling).

Workflow Visualization

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Workflow for FAME derivatization and spectral data acquisition.

References

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